

Solubility of 4-Methoxy-3-(phenoxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-3-(phenoxymethyl)benzaldehyde

CAS No.: 438531-11-4

Cat. No.: B410892

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Technical Guide: Solubility Profile & Characterization of 4-Methoxy-3-(phenoxymethyl)benzaldehyde

CAS Number: 438531-11-4 Molecular Formula: C₁₅H₁₄O₃ Molecular Weight: 242.27 g/mol [\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Executive Summary & Chemical Identity

4-Methoxy-3-(phenoxymethyl)benzaldehyde is a specialized intermediate characterized by a benzaldehyde core substituted with a methoxy group at the para position and a bulky phenoxymethyl group at the meta position.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Unlike simpler analogs like anisaldehyde or vanillin, the inclusion of the phenoxymethyl moiety significantly increases the molecule's lipophilicity and molecular volume, drastically altering its solubility profile.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
[\[6\]](#)

This guide provides a technical analysis of its solubility behavior, derived from structure-property relationships (SPR) and functional group analysis, alongside rigorous protocols for

experimental determination.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Structural Analysis & Solubility Implications

- Lipophilicity (LogP): The estimated LogP is in the range of 3.2 – 3.8.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The addition of the second phenyl ring (via the ether linkage) makes this compound significantly more hydrophobic than 4-methoxybenzaldehyde (LogP ~1.76).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Hydrogen Bonding:
 - Acceptors: 3 (Aldehyde carbonyl, two ether oxygens).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Donors: 0.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Implication: The lack of H-bond donors renders it insoluble in water but highly soluble in aprotic polar solvents and chlorinated hydrocarbons.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Lattice Energy: The presence of two aromatic rings allows for

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stacking interactions in the solid state, potentially requiring moderate heat to dissolve in protic solvents like ethanol.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Solubility Profile (Predicted)

The following matrix categorizes solvent compatibility based on the compound's polarity and dielectric requirements.

Solvent Class	Representative Solvents	Predicted Solubility	Technical Notes
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	High	Primary choice for extraction and initial dissolution. [1] [2] [3] [4] [5] The high polarizability of DCM interacts well with the aromatic systems. [1] [2] [3] [4] [5] [6]
Polar Aprotic	DMSO, DMF, THF, Ethyl Acetate	High	Excellent for reaction media. [1] [2] [4] [5] [6] DMSO is recommended for biological assays, though recovery can be difficult. [1] [2] [4] [5] [6]
Polar Protic (Alcohols)	Methanol, Ethanol, Isopropanol	Moderate	Likely exhibits steep temperature-dependent solubility (soluble hot, less soluble cold), making these ideal recrystallization solvents. [1] [3] [4] [5] [6]
Non-Polar Hydrocarbons	Hexane, Heptane, Cyclohexane	Low / Insoluble	Acts as an anti-solvent. [1] [2] [4] [5] [6] Useful for precipitating the compound from DCM or Ethyl Acetate solutions. [1] [2] [3] [4] [5] [6]

Aqueous Media			< 0.1 mg/mL
			predicted.[2][3][4][5][6]
Aqueous Media	Water, PBS Buffer (pH	Insoluble	Requires co-solvents
	7.[2][3][4][5][6]4)		(e.g., DMSO) or cyclodextrin complexation for aqueous formulations. [2][3][4][5][6]

Experimental Protocols

Since specific batch-to-batch physical properties can vary (polymorphism), empirical determination is required for critical applications.[1][2][3][4][5]

Protocol A: Kinetic Solubility Determination (Shake-Flask Method)

For determining the saturation limit in a specific solvent.[1][2][3][4][5][6]

Reagents: HPLC-grade solvent, **4-Methoxy-3-(phenoxymethyl)benzaldehyde** (Solid).[1][2][3][4][5] Equipment: Orbital shaker, Centrifuge, HPLC-UV or UV-Vis Spectrophotometer.

- Preparation: Weigh 20 mg of the compound into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent.[1][2][3][4][5][6]
- Equilibration: Cap the vial and agitate on an orbital shaker (200 rpm) at 25°C for 24 hours.
 - Note: If the solid dissolves completely, add more solid until a visible precipitate remains (saturation).[2][3][4][5][6]
- Separation: Centrifuge the suspension at 10,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification:

- Remove the supernatant and dilute (typically 1:100 or 1:1000) with mobile phase (e.g., Acetonitrile).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Analyze via HPLC-UV (Detection at ~270-280 nm, characteristic of benzaldehyde derivatives).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Calculate concentration against a standard curve.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

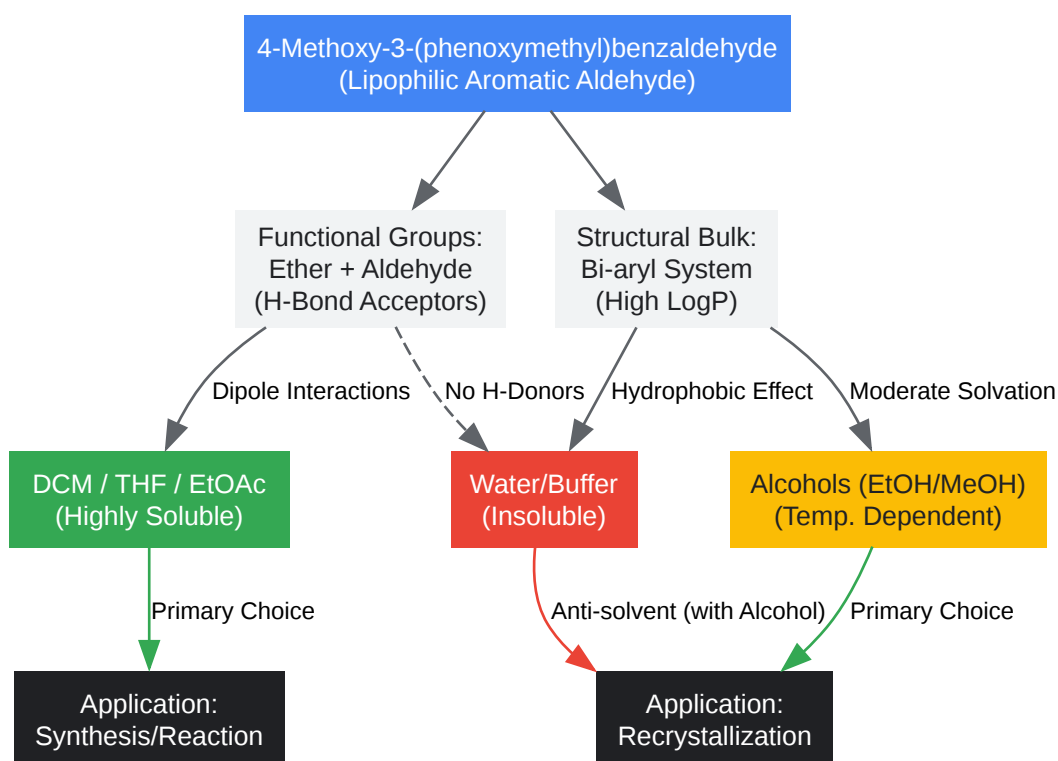
Protocol B: Recrystallization Solvent Screening

For purification of crude material.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

- Dissolution: Place 100 mg of crude solid in a test tube.
- Solvent Addition: Add hot Ethanol (boiling point ~78°C) dropwise while vortexing.
- Observation:
 - If it dissolves in <1 mL hot but precipitates upon cooling to RT: Ideal System.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - If it dissolves instantly at RT: Too Soluble (Try Isopropanol or Ethanol/Water mix).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - If it does not dissolve in hot solvent: Insoluble (Try Ethyl Acetate).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Anti-Solvent Method: If single-solvent recrystallization fails, dissolve in minimal DCM, then add Hexane dropwise until turbidity persists.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Cool to 4°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Visualization of Solubility Logic

The following diagram illustrates the decision logic for solvent selection based on the chemical structure.



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Figure 1: Solubility decision matrix based on structural moieties.[1][3][4][5][6] Blue nodes indicate the compound; Green/Yellow/Red indicate solubility levels; Black indicates application. [1][2][3][4][5][6]

Handling & Stability

- Oxidation Sensitivity: As a benzaldehyde derivative, the aldehyde group is susceptible to air oxidation to the corresponding benzoic acid (4-methoxy-3-(phenoxyethyl)benzoic acid).[1][2][3][4][5][6]
 - Mitigation: Store under inert atmosphere (Nitrogen/Argon).[2][3][4][5][6] Solvents used for solubility testing should be degassed.[1][2][3][4][5][6]
- Schiff Base Formation: Avoid primary amines in solvent mixtures unless the intention is to form an imine.[1][2][3][4][5][6]
- Storage: Keep at 2–8°C, protected from light.

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